

Tyrphostin AG 528: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tyrphostin AG 528

Cat. No.: B10763294

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Introduction: **Tyrphostin AG 528**, also known as Tyrphostin B66, is a synthetically derived small molecule inhibitor of protein tyrosine kinases.^{[1][2]} It is a member of the tyrphostin family of compounds, which are known for their ability to compete with ATP at the catalytic domain of various tyrosine kinases. Primarily recognized as a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR) and ErbB2/HER2, **Tyrphostin AG 528** serves as a valuable tool in cancer research and the study of signal transduction pathways.^{[3][4][5]} This technical guide provides a comprehensive overview of its chemical properties, biological activity, and relevant experimental methodologies for its application in a research setting.

Chemical and Physical Properties

Tyrphostin AG 528 is a solid, crystalline powder with a defined molecular structure and weight.^{[1][6]} Its solubility profile necessitates the use of organic solvents for the preparation of stock solutions.^{[2][3][6]}

Property	Value	Citation(s)
Molecular Formula	C ₁₈ H ₁₄ N ₂ O ₃	[1][2][7]
Molecular Weight	306.32 g/mol	[1][2][3]
CAS Number	133550-49-9	[1][2][3]
IUPAC Name	N-(3',4'-Dihydroxybenzylidenecyanoacetyl)indoline	[1]
Synonyms	Tyrphostin B66, AG 528	[1][2][3]
Appearance	Solid powder, Crystalline solid	[1][6]
Purity	>98%	[1][6]
Solubility	DMSO: 20-61 mg/mL	[2][3][5][6]
DMF: 25 mg/mL	[6]	
Ethanol: 1-5 mg/mL	[2][6]	
Water: <1 mg/mL (practically insoluble)	[2][3]	
Storage (Solid)	Short-term (weeks): 0-4°C, dark; Long-term (years): -20°C	[1][2][3]
Storage (In Solution)	Short-term (weeks): 0-4°C; Long-term (months): -20°C or -80°C	[1][2][3]

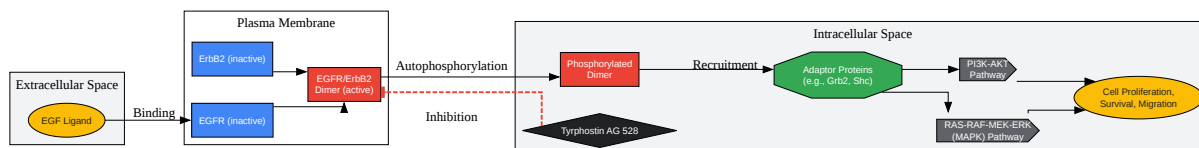
Biological Activity and Potency

Tyrphostin AG 528 exhibits inhibitory activity against several protein kinases, with the most pronounced effects on the ErbB family of receptors.[3][4][6][8] Its potency is typically quantified by the half-maximal inhibitory concentration (IC₅₀), which represents the concentration of the inhibitor required to reduce the activity of a specific enzyme or biological process by 50%.

Target/Process	IC ₅₀ Value	Citation(s)
ErbB2/HER2 (Cell-free assay)	2.1 µM	[2][3][4][5][8]
Pantothenate Kinase 3 (Pank3)	3.0 µM	[6]
EGFR (Cell-free assay)	4.9 µM	[2][3][4][5][8]
EGFR (Autophosphorylation inhibition)	12 µM	[6]
EGF-dependent proliferation (HER14 cells)	25 µM	[6]

Mechanism of Action: Inhibition of EGFR/ErbB2 Signaling

Tyrphostin AG 528 functions as an ATP-competitive inhibitor of the EGFR and ErbB2 tyrosine kinase domains. The binding of a ligand, such as Epidermal Growth Factor (EGF), to the extracellular domain of EGFR induces receptor dimerization (either homodimerization with another EGFR or heterodimerization with ErbB2). This dimerization activates the intracellular kinase domains, leading to trans-autophosphorylation of specific tyrosine residues. These phosphorylated sites then act as docking stations for various adaptor proteins and enzymes, initiating downstream signaling cascades like the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways, which ultimately regulate cellular processes such as proliferation, survival, and migration. **Tyrphostin AG 528** prevents this initial autophosphorylation step, thereby blocking the entire downstream signaling cascade.



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Caption: EGFR/ErbB2 signaling pathway and inhibition by **Tyrphostin AG 528**.

Experimental Protocols

The following sections outline representative methodologies for assessing the inhibitory activity of **Tyrphostin AG 528**.

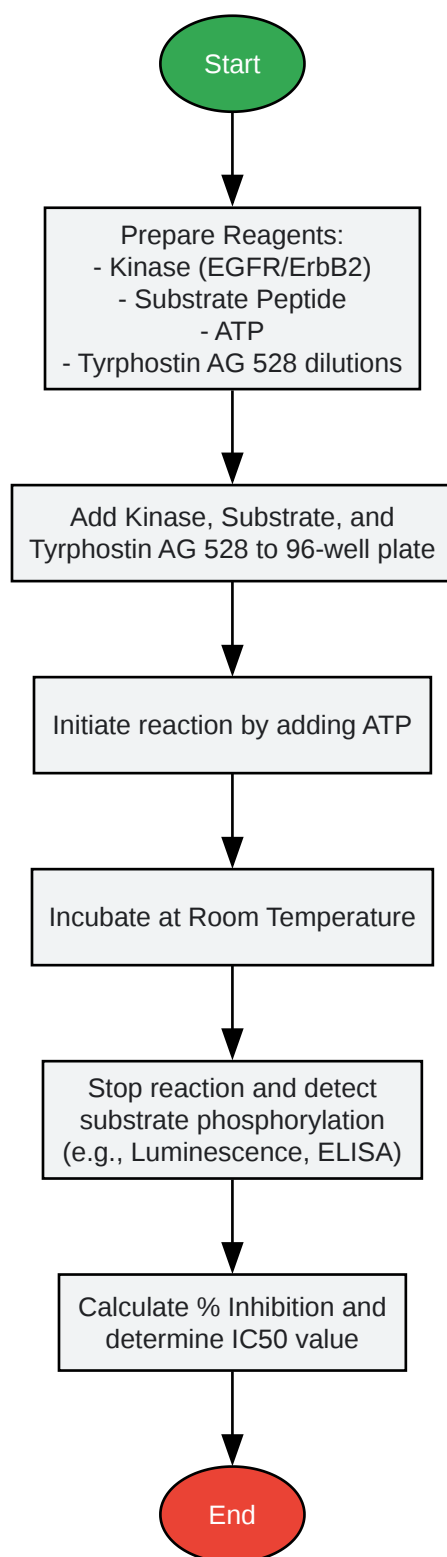
In Vitro EGFR/ErbB2 Kinase Inhibition Assay

This assay quantifies the direct inhibitory effect of **Tyrphostin AG 528** on the kinase activity of purified EGFR or ErbB2 in a cell-free system. The principle involves measuring the phosphorylation of a substrate peptide by the kinase in the presence and absence of the inhibitor.

Methodology:

- Reagent Preparation:
 - Prepare a kinase reaction buffer (e.g., 40mM Tris-HCl pH 7.5, 20mM MgCl₂, 0.1mg/ml BSA).
 - Reconstitute recombinant human EGFR or ErbB2 enzyme to a working concentration.
 - Prepare a solution of a specific tyrosine kinase substrate peptide.
 - Prepare ATP solution (e.g., 1 mM).

- Prepare serial dilutions of **Tyrphostin AG 528** in DMSO, followed by dilution in the kinase buffer.
- Kinase Reaction:
 - In a 96-well plate, add the kinase, substrate peptide, and varying concentrations of **Tyrphostin AG 528**.
 - Initiate the reaction by adding ATP.
 - Incubate the plate at room temperature for a defined period (e.g., 60 minutes).
- Detection:
 - Stop the reaction and measure the amount of phosphorylated substrate. This can be done using various methods, such as:
 - Luminescence-based ADP detection: Measure the amount of ADP produced, which is proportional to kinase activity (e.g., ADP-Glo™ Kinase Assay).
 - ELISA: Use a phosphotyrosine-specific antibody to detect the phosphorylated substrate captured on the plate.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **Tyrphostin AG 528** relative to the DMSO control.
 - Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.



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Caption: Workflow for an in vitro kinase inhibition assay.

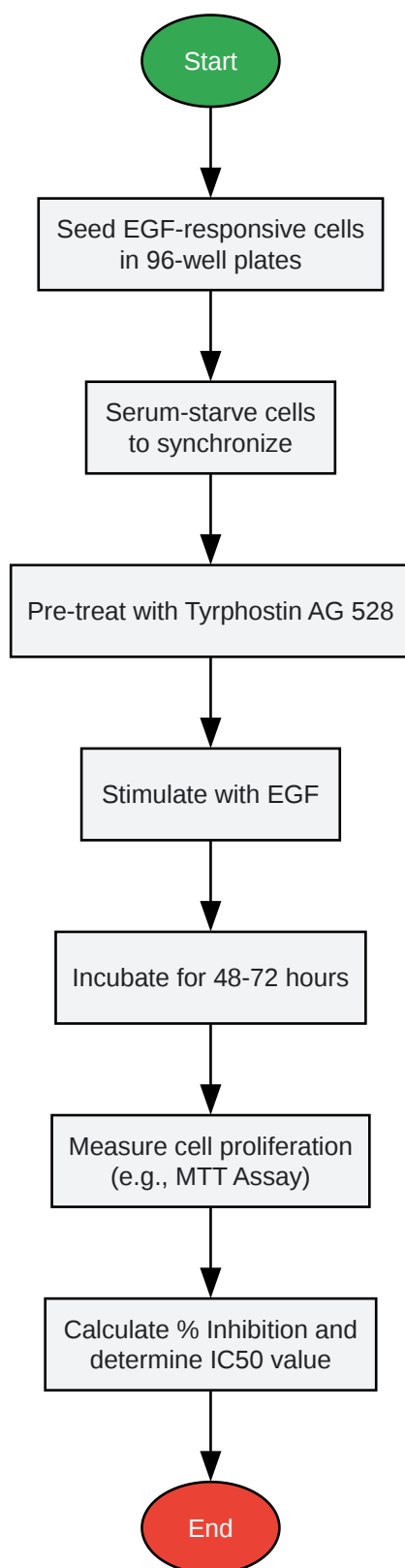
Cell-Based EGF-Dependent Proliferation Assay

This assay measures the ability of **Tyrphostin AG 528** to inhibit cell proliferation that is specifically driven by EGF stimulation.

Methodology:

- Cell Culture:
 - Culture an EGF-responsive cell line (e.g., HER14, A431, or primary keratinocytes) in appropriate growth medium.
 - Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- Serum Starvation and Treatment:
 - Synchronize the cells by incubating them in a low-serum or serum-free medium for 12-24 hours.
 - Treat the cells with serial dilutions of **Tyrphostin AG 528** for a short pre-incubation period (e.g., 1-2 hours).
 - Stimulate the cells with a predetermined optimal concentration of EGF. Include non-stimulated and vehicle-only controls.
- Incubation:
 - Incubate the cells for a period that allows for cell division (e.g., 48-72 hours).
- Proliferation Measurement:
 - Quantify cell viability/proliferation using a suitable method:
 - MTT Assay: Add MTT reagent to each well, incubate to allow for formazan crystal formation, then solubilize the crystals with DMSO and measure absorbance at ~570 nm.

- **[³H]-Thymidine Incorporation:** Add radiolabeled thymidine to the medium for the final few hours of incubation, then harvest the cells and measure the incorporated radioactivity using a scintillation counter.
- **Data Analysis:**
 - Normalize the data to the EGF-stimulated control and plot cell viability against the logarithm of the inhibitor concentration to calculate the IC₅₀.



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Caption: Workflow for a cell-based proliferation assay.

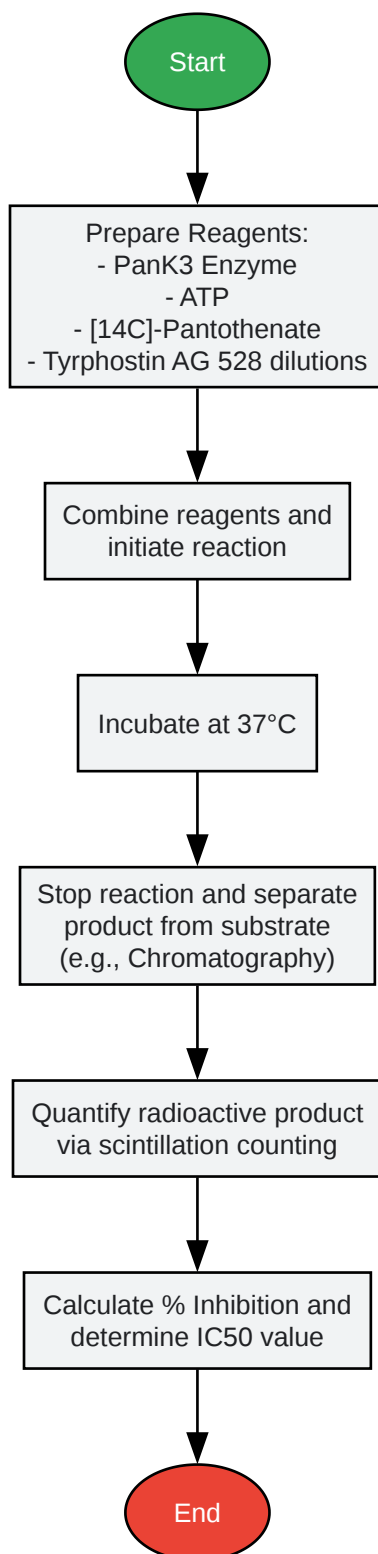
In Vitro Pantothenate Kinase 3 (Pank3) Inhibition Assay

This assay is designed to measure the inhibition of Pank3, an enzyme involved in the biosynthesis of coenzyme A.

Methodology:

- Reagent Preparation:
 - Prepare an assay buffer suitable for Pank3 activity.
 - Purify recombinant Pank3 enzyme.
 - Prepare a solution of ATP and radiolabeled [^{14}C]-pantothenate.
 - Prepare serial dilutions of **Tyrphostin AG 528**.
- Enzymatic Reaction:
 - Combine the Pank3 enzyme, assay buffer, and varying concentrations of **Tyrphostin AG 528** in reaction tubes.
 - Initiate the reaction by adding the ATP/[^{14}C]-pantothenate mixture.
 - Incubate at 37°C for a specified time (e.g., 30 minutes).
- Separation and Detection:
 - Stop the reaction (e.g., by heating or adding acid).
 - Separate the product, [^{14}C]-phosphopantothenate, from the unreacted [^{14}C]-pantothenate substrate. This is often achieved using anion-exchange chromatography or thin-layer chromatography (TLC).
 - Quantify the amount of radioactive product formed using a scintillation counter.
- Data Analysis:
 - Determine the rate of product formation for each inhibitor concentration.

- Calculate the percentage of inhibition relative to the control and determine the IC_{50} value by plotting the data on a dose-response curve.



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Caption: Workflow for an in vitro PanK3 inhibition assay.

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